

Tribromochloromethane: A Comprehensive Technical Guide for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Tribromochloromethane

CAS No.: 594-15-0

Cat. No.: B121526

[Get Quote](#)

This guide provides an in-depth exploration of **Tribromochloromethane** (CAS Number: 594-15-0), a halogenated organic compound.^{[1][2][3][4][5]} Intended for researchers, scientists, and professionals in drug development, this document delves into the compound's fundamental properties, synthesis methodologies, key chemical reactions, and its applications, with a strong emphasis on practical laboratory considerations and safety protocols.

Core Compound Identification and Properties

Tribromochloromethane, also known as chlorotribromomethane, is a tetrahalomethane with the chemical formula CBr_3Cl .^{[1][6]} It is a solid at standard temperature and pressure, characterized by a molecular weight of approximately 287.18 g/mol.^{[1][5]}

Physicochemical Data Summary

A curated summary of **Tribromochloromethane**'s key physical and chemical properties is presented below. This data is critical for experimental design, particularly in determining appropriate solvents, reaction temperatures, and purification techniques.

Property	Value	Source(s)
CAS Number	594-15-0	[1] [2] [3] [4] [5]
Molecular Formula	CB ₃ Cl	[1] [5]
Molecular Weight	287.17 g/mol	[1] [7]
Appearance	Solid	[1]
Density	3.0 g/cm ³	[1]
Melting Point	54 °C (129 °F; 327 K)	[1]
Boiling Point	156.1 °C (313.0 °F; 429.2 K)	[1]
Solubility in Water	Soluble	[1]
InChI	InChI=1S/CBr3Cl/c2-1(3,4)5	[1]
SMILES	C(Cl)(Br)(Br)Br	[1]

Synthesis and Manufacturing Pathways

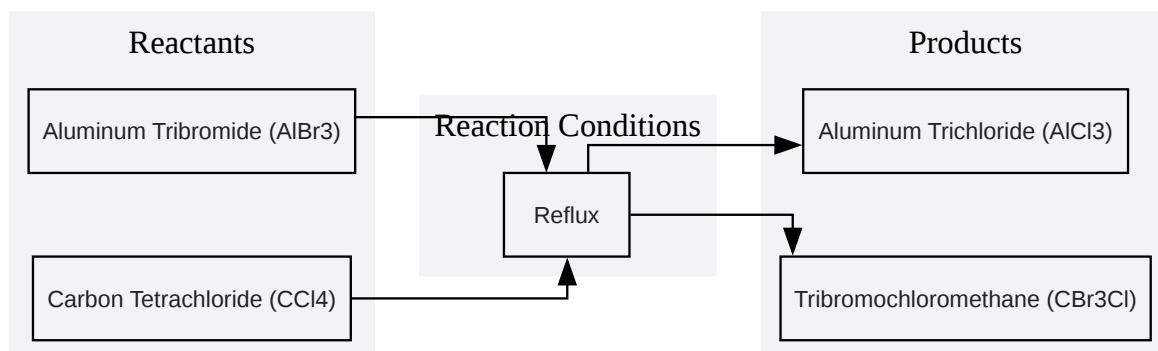
The synthesis of **Tribromochloromethane** can be approached through several halogenation pathways. The choice of a specific method is often dictated by the available starting materials, desired scale, and purity requirements.

Halogen Exchange Reactions

A prevalent method involves the halogen exchange of a more readily available tetrahalomethane. For instance, **Tribromochloromethane** can be prepared by the reflux reaction of carbon tetrachloride (CCl₄) with aluminum tribromide (AlBr₃).[\[1\]](#) This reaction leverages the Lewis acidity of AlBr₃ to facilitate the exchange of chlorine atoms for bromine atoms.

A similar principle is applied in the reaction of carbon tetrabromide (CBr₄) with chlorocyclohexane in the presence of ferric bromide as a catalyst.[\[1\]](#)

Experimental Workflow: Halogen Exchange Synthesis of **Tribromochloromethane**



[Click to download full resolution via product page](#)

Caption: Halogen exchange synthesis of **Tribromochloromethane**.

Synthesis from Bromoform

An alternative route involves the reaction of bromoform (CHBr₃) with sodium hypochlorite (NaOCl).[8] This procedure is typically carried out over an extended period at room temperature with vigorous stirring.[8] The resulting product mixture, which may contain impurities such as unreacted bromoform, carbon tetrabromide, and dibromochloromethane, requires purification, often accomplished by spinning band distillation.[8]

Chemical Reactivity and Applications in Synthesis

Tribromochloromethane's utility in a research and development setting stems from its reactivity, particularly as a source of the tribromomethyl radical.

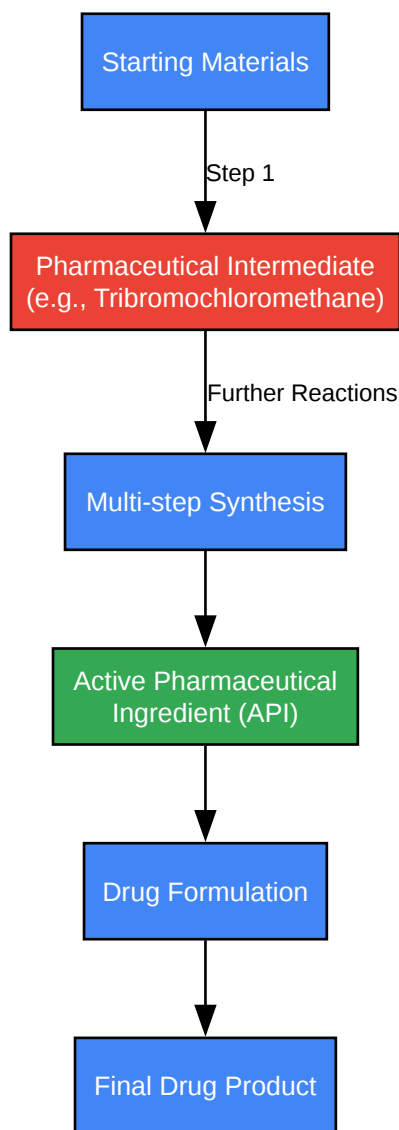
Reaction with Strong Acids

When treated with concentrated sulfuric acid, **Tribromochloromethane** undergoes a reaction to produce carbonyl bromide chloride (COBrCl), hydrobromic acid (HBr), and sulfur trioxide (SO₃).[1] This reactivity highlights the compound's susceptibility to strong, non-nucleophilic acids.

Role as an Intermediate in Organic Synthesis

In the field of drug development and organic synthesis, halogenated methanes like **Tribromochloromethane** serve as valuable intermediates.[6][9] They are often employed in reactions where the introduction of a trihalomethyl group is desired. For instance, it can participate in radical addition reactions to olefins.[8]

Conceptual Workflow: Role of Intermediates in Drug Development



[Click to download full resolution via product page](#)

Caption: Role of intermediates in the drug development pipeline.

Analytical Methodologies

The accurate identification and quantification of **Tribromochloromethane** are paramount in both research and quality control settings. Gas chromatography (GC) is the preferred analytical technique for this purpose.[\[10\]](#)

Gas Chromatography (GC)

For the analysis of volatile organic compounds like **Tribromochloromethane**, GC offers excellent separation and sensitivity.[\[10\]](#) When coupled with detectors such as a mass spectrometer (GC-MS) or an electron capture detector (GC-ECD), high confidence in compound identity and low detection limits can be achieved.[\[11\]](#) The choice of detector depends on the required sensitivity and the complexity of the sample matrix.[\[10\]](#)

Sample Preparation for GC Analysis:

- **Purge-and-Trap:** This is a common method for isolating volatile organic compounds from liquid or solid samples.[\[10\]](#) An inert gas is bubbled through the sample, and the volatilized analytes are trapped on a sorbent material before being thermally desorbed into the GC.
- **Headspace Analysis:** This technique involves analyzing the vapor phase in equilibrium with the sample in a sealed vial. It is a rapid and simple method, but matrix effects must be considered.[\[10\]](#)
- **Liquid-Liquid Extraction:** This classic technique uses a water-immiscible solvent to extract the analyte from an aqueous sample.[\[11\]](#)

Safety, Handling, and Storage

As with all halogenated hydrocarbons, proper safety precautions must be observed when handling **Tribromochloromethane**.

Hazard Identification

Based on available safety data sheets for similar compounds, **Tribromochloromethane** should be handled with care. Potential hazards may include skin and eye irritation, and it may be harmful if inhaled or swallowed.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

General Handling and Storage Recommendations:

- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[12\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[\[14\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[13\]](#)[\[16\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[\[12\]](#)

Conclusion

Tribromochloromethane is a valuable compound for researchers and scientists, particularly in the realm of organic synthesis and as an analytical standard. A thorough understanding of its properties, synthesis, and handling requirements is essential for its safe and effective use in a laboratory setting. This guide provides a foundational understanding to support its application in scientific endeavors.

References

- Wikipedia. **Tribromochloromethane**. [\[Link\]](#)
- Cheméo. Chemical Properties of **Tribromochloromethane** (CAS 594-15-0). [\[Link\]](#)
- NIST. **Tribromochloromethane** - the NIST WebBook. [\[Link\]](#)
- NIST. **Tribromochloromethane** - the NIST WebBook. [\[Link\]](#)
- ResearchGate. **Tribromochloromethane** (CBr 3 Cl) | Request PDF. [\[Link\]](#)
- Wikipedia. Bromotrichloromethane. [\[Link\]](#)
- NIH. **Tribromochloromethane** | CBr₃Cl | CID 68984 - PubChem. [\[Link\]](#)
- NCBI Bookshelf. ANALYTICAL METHODS - Toxicological Profile for Bromoform and Dibromochloromethane. [\[Link\]](#)

- SpectraBase. **Tribromochloromethane** - Optional[¹³C NMR] - Chemical Shifts. [[Link](#)]
- NIST. **Tribromochloromethane** - the NIST WebBook. [[Link](#)]
- III Analytical Methods. [[Link](#)]
- ResearchGate. Determination of trihalomethanes in water samples: A review. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Tribromochloromethane - Wikipedia [en.wikipedia.org]
- 2. Tribromochloromethane | CymitQuimica [cymitquimica.com]
- 3. Tribromochloromethane [webbook.nist.gov]
- 4. Tribromochloromethane [webbook.nist.gov]
- 5. scbt.com [scbt.com]
- 6. Buy Tribromochloromethane | 594-15-0 [smolecule.com]
- 7. Tribromochloromethane | CBr₃Cl | CID 68984 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. bocsci.com [bocsci.com]
- 10. ANALYTICAL METHODS - Toxicological Profile for Bromoform and Dibromochloromethane - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. fishersci.com [fishersci.com]
- 14. tcichemicals.com [tcichemicals.com]
- 15. merckmillipore.com [merckmillipore.com]
- 16. sigmaaldrich.com [sigmaaldrich.com]

- To cite this document: BenchChem. [Tribromochloromethane: A Comprehensive Technical Guide for Scientific Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b121526/docs#tribromochloromethane-a-comprehensive-technical-guide-for-scientific-professionals\]](https://www.benchchem.com/product/b121526/docs#tribromochloromethane-a-comprehensive-technical-guide-for-scientific-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)